

Application Note: Spectrophotometric Determination of Uric Acid using DAOS

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DAOS

Cat. No.: B15600175

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Uric acid is the final product of purine metabolism in humans. Abnormal levels of uric acid in serum and urine are indicative of several pathological conditions, including gout, hyperuricemia, and kidney disease. Consequently, the accurate and sensitive quantification of uric acid is crucial in clinical diagnostics and biomedical research.

This application note details a highly sensitive spectrophotometric method for the determination of uric acid concentration using N-Ethyl-N-(2-hydroxy-3-sulfopropyl)-3,5-dimethoxyaniline, sodium salt (**DAOS**) as a chromogenic reagent. The assay is based on a Trinder-type reaction, a common enzymatic method for quantifying analytes that produce hydrogen peroxide (H₂O₂).

[\[1\]](#)[\[2\]](#)[\[3\]](#)

The principle of the assay involves two coupled enzymatic reactions. First, uricase specifically catalyzes the oxidation of uric acid to allantoin, with the concomitant production of hydrogen peroxide.[\[1\]](#)[\[2\]](#)[\[3\]](#) Subsequently, in the presence of horseradish peroxidase (HRP), the generated H₂O₂ oxidatively couples with **DAOS** and 4-aminoantipyrine (4-AAP) to form a highly

colored and stable quinoneimine dye. The intensity of the color, which is directly proportional to the uric acid concentration in the sample, is measured spectrophotometrically.^{[1][2]}

Principle of the Method

The determination of uric acid concentration is achieved through the following reaction cascade:

- Uric Acid Oxidation: $\text{Uric Acid} + \text{O}_2 + 2\text{H}_2\text{O} \xrightarrow{\text{(Uricase)}} \text{Allantoin} + \text{CO}_2 + \text{H}_2\text{O}_2$
- Chromogenic Reaction (Trinder Reaction): $\text{H}_2\text{O}_2 + \text{DAOS} + 4\text{-AAP} \xrightarrow{\text{(Peroxidase)}} \text{Red Quinoneimine Dye} + \text{H}_2\text{O}$

The absorbance of the red quinoneimine dye is measured at a specific wavelength, and the uric acid concentration is determined by comparing the absorbance of the unknown sample to a standard curve generated from known concentrations of uric acid.^{[1][2]}

Materials and Reagents

- Spectrophotometer capable of reading absorbance at 510-550 nm
- 96-well microplates or cuvettes
- Micropipettes and tips
- Incubator set to 37°C (optional, can be performed at room temperature)
- **DAOS** (N-Ethyl-N-(2-hydroxy-3-sulfopropyl)-3,5-dimethoxyaniline, sodium salt)
- 4-Aminoantipyrine (4-AAP)
- Uricase (from *Candida* sp. or *Bacillus* sp.)
- Horseradish Peroxidase (HRP)
- Uric Acid Standard
- Phosphate Buffer (e.g., 100 mM, pH 7.8)

- Deionized Water
- Serum, plasma, or urine samples

Experimental Protocols

4.1. Reagent Preparation

- Phosphate Buffer (100 mM, pH 7.8): Prepare by dissolving the appropriate amount of phosphate salt in deionized water and adjusting the pH to 7.8.
- Uric Acid Standard Stock Solution (e.g., 1 mM): Prepare a stock solution of uric acid in the phosphate buffer. This stock will be used to prepare the calibration curve standards.
- Working Chromogen Reagent: Prepare a solution containing:
 - Phosphate Buffer (100 mM, pH 7.8)
 - **DAOS** (e.g., 1-2 mM)
 - 4-AAP (e.g., 0.5-1 mM)
 - Horseradish Peroxidase (HRP) (e.g., >0.5 U/mL)
 - Uricase (e.g., >0.5 U/mL)

Note: The optimal concentrations of the reagents may vary and should be determined empirically. Protect this reagent from light.

4.2. Preparation of Uric Acid Standards (Calibration Curve)

Prepare a series of uric acid standards by serially diluting the Uric Acid Standard Stock Solution with the phosphate buffer. A typical concentration range for the standard curve is 0 to 20 mg/dL (0 to 1190 μ M).

4.3. Assay Procedure

- Pipette a small volume (e.g., 5-10 μL) of each standard, sample (serum, plasma, or diluted urine), and a blank (phosphate buffer) into separate wells of a 96-well plate or separate cuvettes.
- Add a larger volume (e.g., 200 μL) of the Working Chromogen Reagent to each well or cuvette.
- Mix the contents gently.
- Incubate the reaction mixture for a specified time (e.g., 5-10 minutes) at a constant temperature (e.g., 37°C or room temperature).^[4]
- Measure the absorbance of each well or cuvette at the wavelength of maximum absorbance for the quinoneimine dye (typically between 510 nm and 550 nm).^[2]

Data Presentation

5.1. Calculation of Results

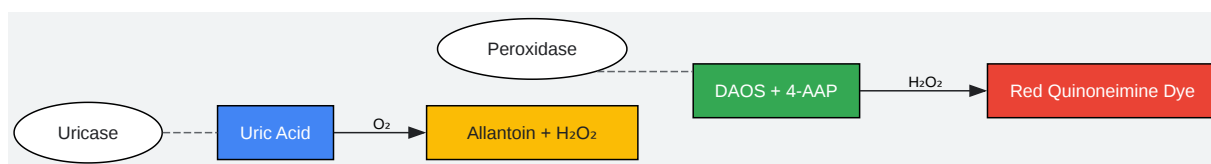
- Subtract the absorbance of the blank from the absorbance of all standards and samples.
- Plot the corrected absorbance values of the standards against their corresponding uric acid concentrations to generate a standard curve.
- Determine the uric acid concentration of the unknown samples by interpolating their absorbance values from the standard curve.

5.2. Sample Data: Uric Acid Standard Curve

The following table presents example data for a typical uric acid standard curve using the **DAOS** method.

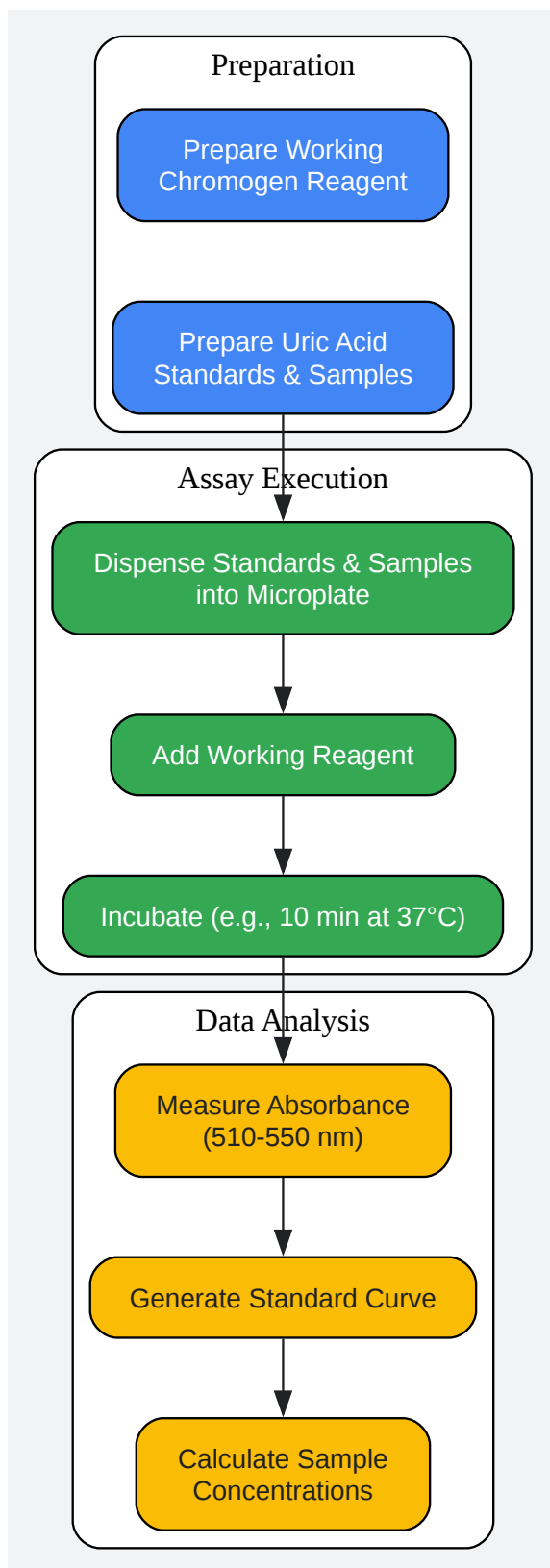
Uric Acid Concentration (mg/dL)	Absorbance at 520 nm (Corrected)
0 (Blank)	0.000
2.5	0.152
5.0	0.305
10.0	0.610
15.0	0.915
20.0	1.220

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Enzymatic reaction pathway for the determination of uric acid.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. atlas-medical.com](https://atlas-medical.com) [atlas-medical.com]
- [2. biolabo.fr](https://biolabo.fr) [biolabo.fr]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- [4. linear.es](https://linear.es) [linear.es]
- To cite this document: BenchChem. [Application Note: Spectrophotometric Determination of Uric Acid using DAOS]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15600175/docs#application-note-spectrophotometric-determination-of-uric-acid-using-daos\]](https://www.benchchem.com/product/b15600175/docs#application-note-spectrophotometric-determination-of-uric-acid-using-daos)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)